

Technical Support Center: NOX2-IN-2 diTFA

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Compound of Interest

Compound Name: NOX2-IN-2 diTFA

Cat. No.: B15576328

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **NOX2-IN-2 diTFA** in solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NOX2-IN-2 diTFA**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **NOX2-IN-2 diTFA**. It is soluble in DMSO at a concentration of 125 mg/mL (178.68 mM), though ultrasonic assistance may be required.^[1] It is important to use newly opened, anhydrous DMSO as the compound is hygroscopic and the presence of water can significantly impact solubility.^[1]

Q2: How should I store the solid compound?

A2: The solid form of **NOX2-IN-2 diTFA** should be stored at 4°C in a sealed container, away from moisture.^[1]

Q3: What are the recommended storage conditions for stock solutions of **NOX2-IN-2 diTFA**?

A3: Stock solutions of **NOX2-IN-2 diTFA** should be stored under the following conditions to ensure stability:

- -80°C: Stable for up to 6 months.^[1]
- -20°C: Stable for up to 1 month.^[1]

It is recommended to store solutions in sealed containers and protect them from moisture.[1]

Q4: Can I store the stock solution at room temperature?

A4: There is no available data on the stability of **NOX2-IN-2 diTFA** in solution at room temperature. To ensure the integrity of the compound, it is strongly advised to adhere to the recommended storage temperatures of -20°C or -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Difficulty Dissolving the Compound	The compound may not be fully soluble at the desired concentration. The DMSO used may have absorbed moisture.	Use ultrasonic treatment to aid dissolution.[1] Ensure you are using a fresh, unopened bottle of anhydrous DMSO.[1]
Inconsistent Experimental Results	The compound may have degraded due to improper storage. The solution may have undergone freeze-thaw cycles.	Prepare fresh stock solutions from the solid compound. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
Precipitate Formation in Solution	The solubility limit may have been exceeded upon dilution into aqueous buffers.	Ensure the final concentration of DMSO in your aqueous solution is compatible with your experimental system and does not cause precipitation. It may be necessary to optimize the dilution protocol.

Stability and Solubility Data

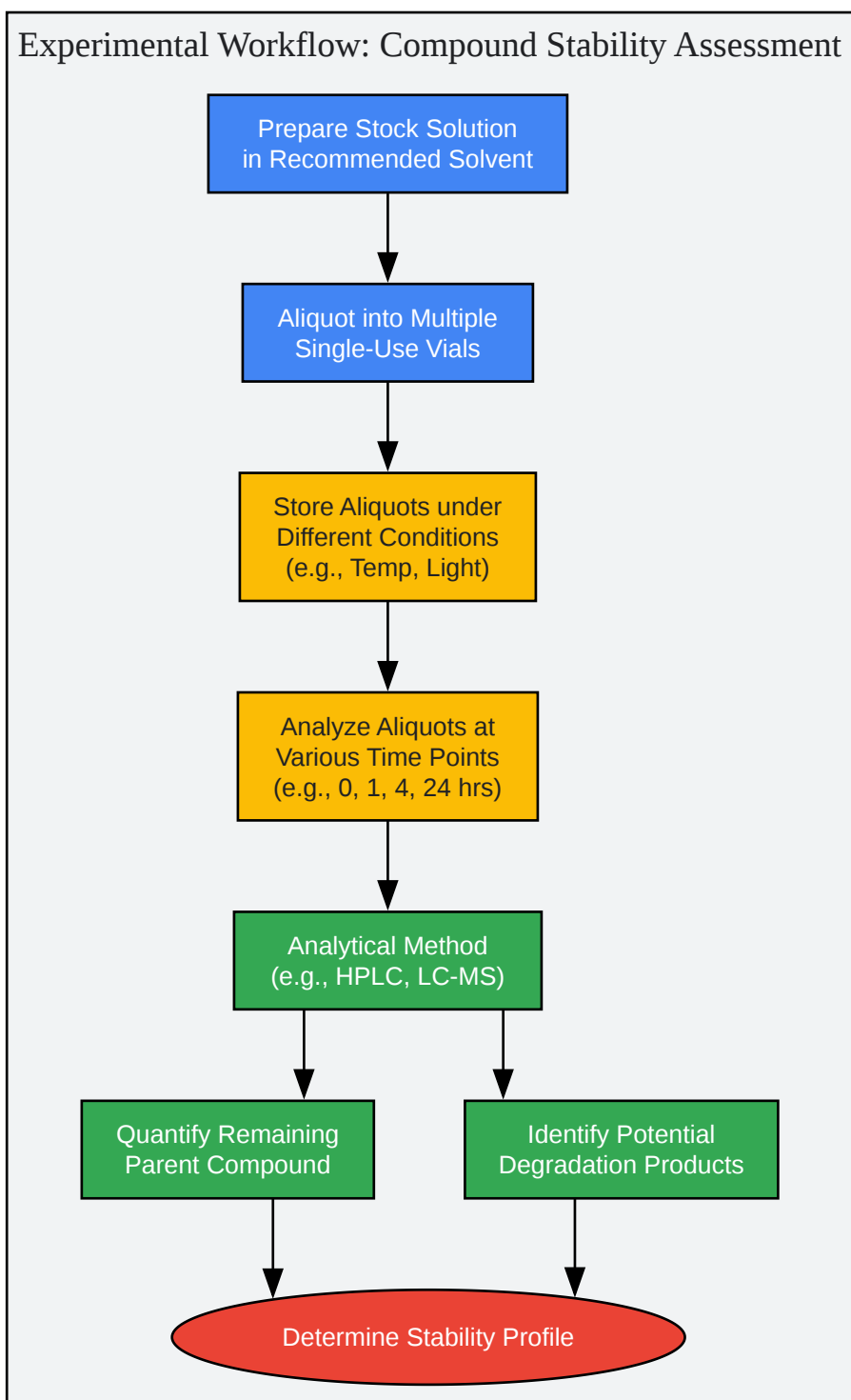
Parameter	Value	Source
Solvent	DMSO	[1]
Solubility in DMSO	125 mg/mL (178.68 mM)	[1]
Storage (Solid)	4°C (sealed, away from moisture)	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[1]

Experimental Protocols

Protocol for Preparing a Stock Solution of **NOX2-IN-2 diTFA**

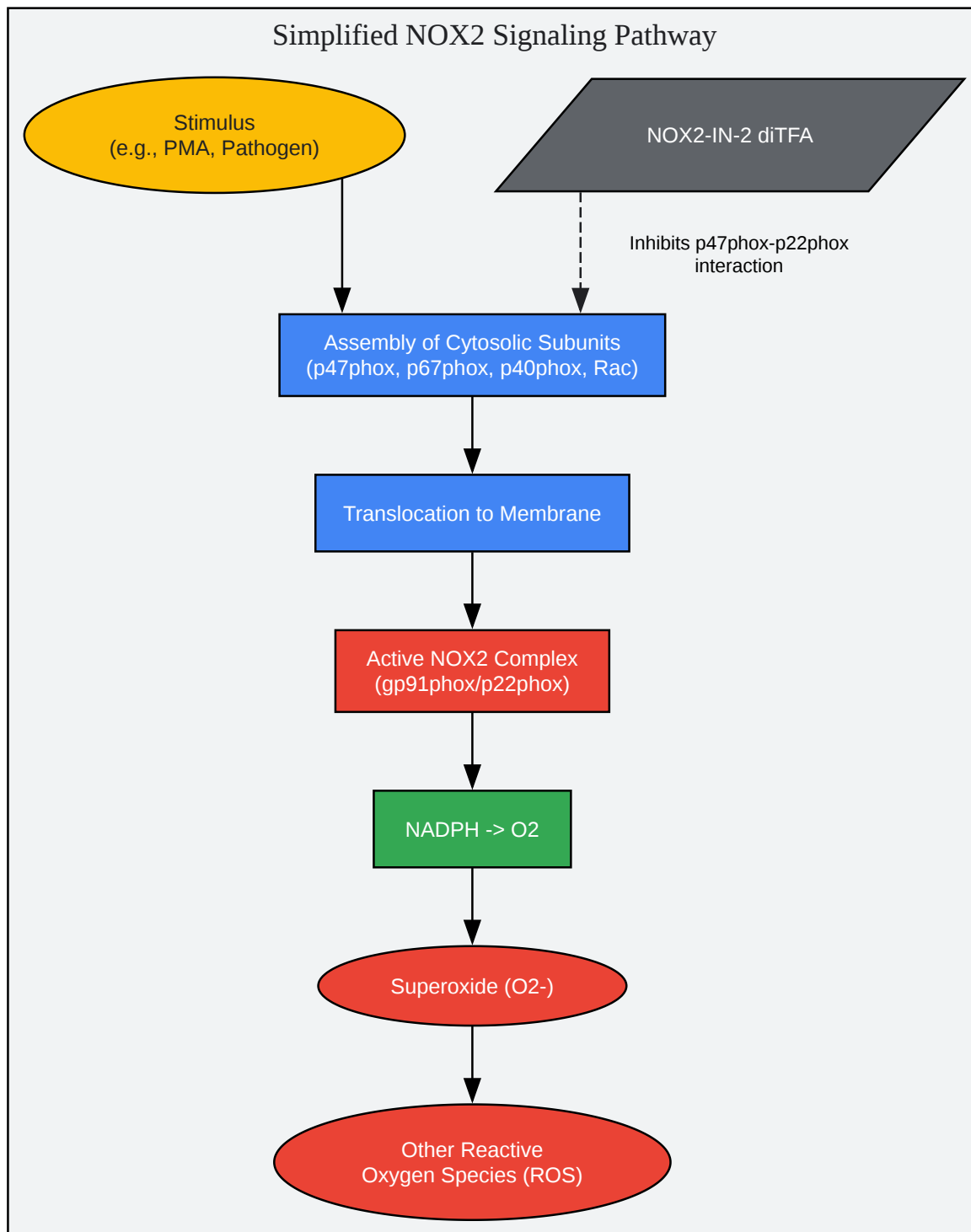
- Allow the vial of solid **NOX2-IN-2 diTFA** to equilibrate to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add the calculated volume of DMSO to the appropriate mass of the compound).
- If necessary, use an ultrasonic bath to facilitate dissolution.
- Once fully dissolved, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[\[1\]](#)

Visualizations



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Caption: Workflow for assessing the stability of a compound in solution.



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Caption: Simplified overview of the NOX2 activation pathway and the target of **NOX2-IN-2 diTFA**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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